

Pyrazophos: A Technical Overview of its Chemical Properties and Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Pyrazophos is a systemic fungicide and insecticide belonging to the organophosphate class of compounds.[1] It is recognized for its efficacy against powdery mildew in various agricultural settings, including orchards and vegetable crops.[1] This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, physicochemical properties, and biological aspects of **Pyrazophos**, tailored for a scientific audience.

Chemical Structure and Nomenclature

The precise chemical identity of a compound is fundamental to its scientific study. The structure of **Pyrazophos** is characterized by a pyrazolopyrimidine core linked to a diethyl phosphorothioate group.

IUPAC Name: ethyl 2-[(diethoxyphosphorothioyl)oxy]-5-methylpyrazolo[1,5-a]pyrimidine-6-carboxylate[1][2]

Chemical Formula: C14H20N3O5PS[1][3]

CAS Registry Number: 13457-18-6[1][2]

Chemical structure of Pyrazophos

Chemical structure of **Pyrazophos**



Physicochemical and Toxicity Data

A summary of the key physicochemical properties and acute toxicity data for **Pyrazophos** is presented below. These parameters are crucial for understanding its environmental fate, biological interactions, and for developing safe handling protocols.

Property	Value	Reference
Molar Mass	373.36 g/mol	[1]
Appearance	Green to brown solid	[1]
Melting Point	51-52 °C	[1]
Boiling Point	Decomposes at 160 °C	[1]
Solubility in Water	4.2 mg/L	[1]
Density	1.348 g/cm ³	[1]
Flash Point	32-36 °C	[1]

Mode of Action

Pyrazophos functions as a systemic fungicide with both protective and curative properties.[3] Its mechanism of action involves the inhibition of phospholipid biosynthesis in fungi.[3][4] As a profungicide, it undergoes hydrolysis of the thionophosphate group to form the active 2-hydroxypyrazolopyrimidine fungicide.[4]

Experimental Protocols

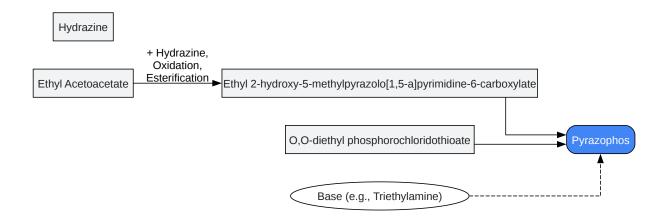
Understanding the synthesis and analysis of **Pyrazophos** is essential for research and development.

Synthesis of Pyrazophos

A common synthetic route to **Pyrazophos** involves the reaction of O,O-diethyl phosphorochloridothioate with ethyl 2-hydroxy-5-methylpyrazolo[1,5-a]pyrimidine-6-carboxylate. The latter intermediate is prepared from ethyl acetoacetate and hydrazine, followed by selective oxidation and esterification. The final condensation reaction is typically



carried out in the presence of a base, such as triethylamine or potassium carbonate, in a solvent like acetone or toluene. The crude product is then purified through neutralization, aqueous washing, and vacuum distillation.[3]



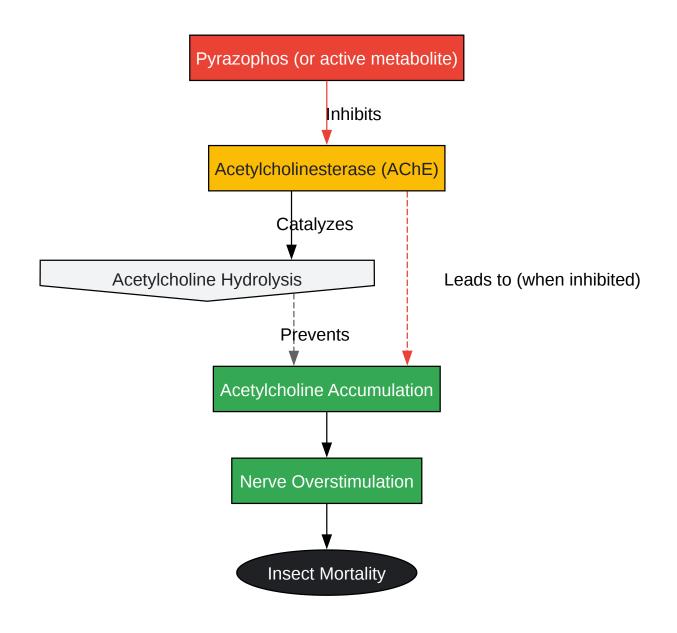
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Synthetic pathway of **Pyrazophos**.

Biological Signaling and Logical Relationships

As an organophosphate, the primary mode of insecticidal action for compounds structurally related to **Pyrazophos** is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system. While its primary use is as a fungicide, this secondary activity is a key characteristic of the chemical class. Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerve impulses and ultimately, insect mortality.





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Insecticidal mode of action via AChE inhibition.

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